

# Physical and chemical properties of N-Hydroxy-4-(methylamino)azobenzene

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## Compound of Interest

Compound Name: N-Hydroxy-4-(methylamino)azobenzene

Cat. No.: B156751

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## An In-depth Technical Guide to N-Hydroxy-4-(methylamino)azobenzene

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**N-Hydroxy-4-(methylamino)azobenzene**, also known as N-hydroxy-N-methyl-4-aminoazobenzene (N-HO-MAB), is a crucial metabolic intermediate of the hepatocarcinogenic azo dye, N-methyl-4-aminoazobenzene (MAB). Understanding its physical, chemical, and biological properties is paramount for research into the mechanisms of chemical carcinogenesis and the development of potential mitigative strategies. This technical guide provides a comprehensive overview of N-HO-MAB, including its physicochemical characteristics, detailed experimental protocols for its study, and a visualization of its central role in the metabolic activation pathway leading to genotoxicity.

### Physicochemical Properties

Quantitative experimental data for the physical and chemical properties of **N-Hydroxy-4-(methylamino)azobenzene** (CAS: 1910-36-7) are not readily available in publicly accessible databases. The information is often confounded with that of its analogue, 4-Hydroxy-4'-

dimethylaminoazobenzene. The following table summarizes the available computed and limited experimental data for **N-Hydroxy-4-(methylamino)azobenzene**.

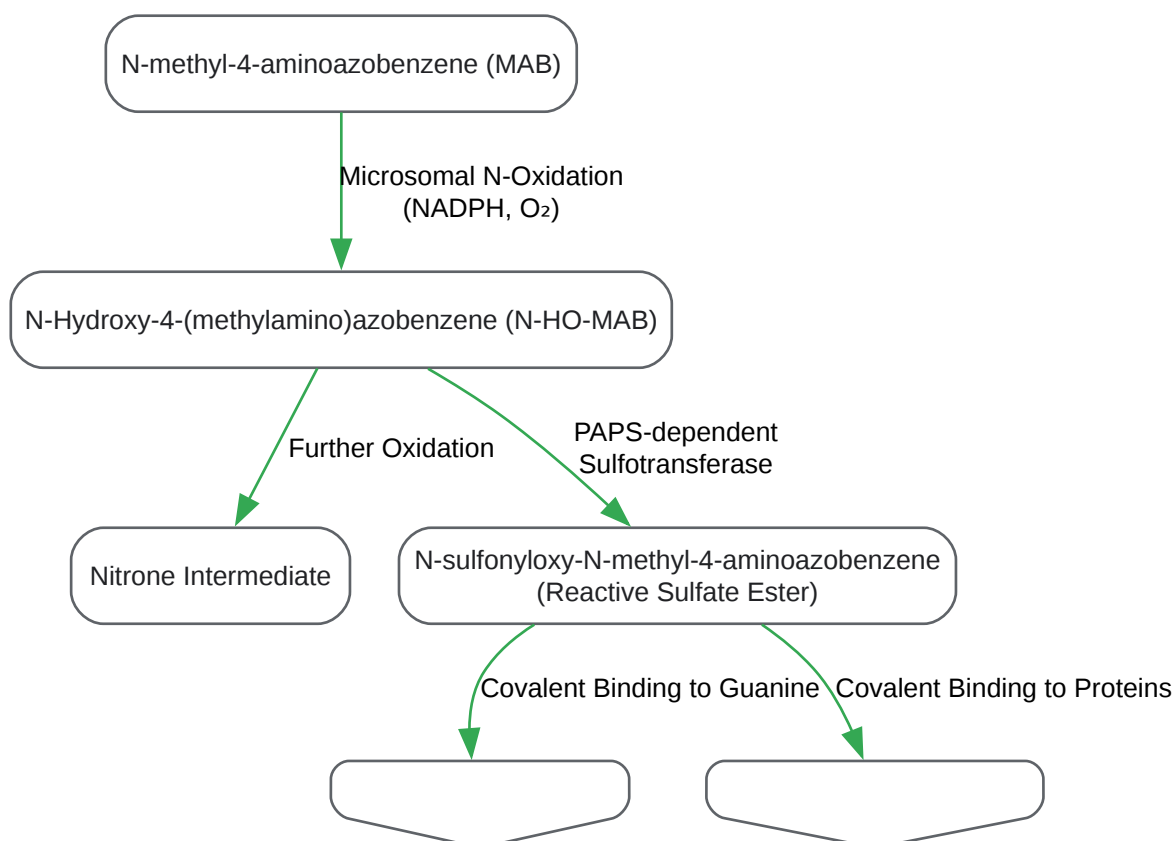
Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>13</sub> N <sub>3</sub> O	N/A
Molecular Weight	227.26 g/mol	N/A
CAS Number	1910-36-7	N/A
Appearance	Yellow-orange solid (presumed)	Inferred from related compounds
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Soluble in organic solvents like ethanol, methanol, DMSO. Poorly soluble in water.	Inferred from related compounds
UV-Vis λ <sub>max</sub>	~380-400 nm in organic solvents	Inferred from structural similarity to other aminoazobenzenes

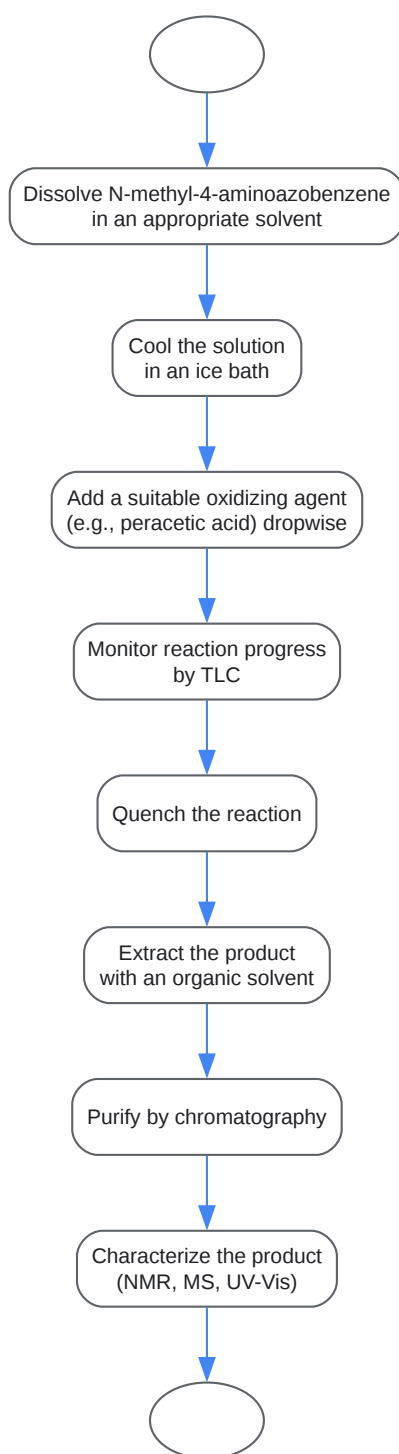
## Metabolic Activation and Genotoxicity

**N-Hydroxy-4-(methylamino)azobenzene** is not a primary carcinogen but a proximate carcinogen, requiring metabolic activation to exert its genotoxic effects. The primary pathway involves its formation from N-methyl-4-aminoazobenzene (MAB) and its subsequent conversion to a highly reactive electrophile that can form covalent adducts with cellular macromolecules, including DNA.

## Metabolic Activation Pathway

The metabolic activation of MAB to a DNA-binding species is a multi-step process primarily occurring in the liver.





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